

Application Notes & Protocols: Lactic Acid as a Substrate for Biodegradable Polymer Synthesis

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Compound of Interest

Compound Name: *Lactic acid*

Cat. No.: *B1674492*

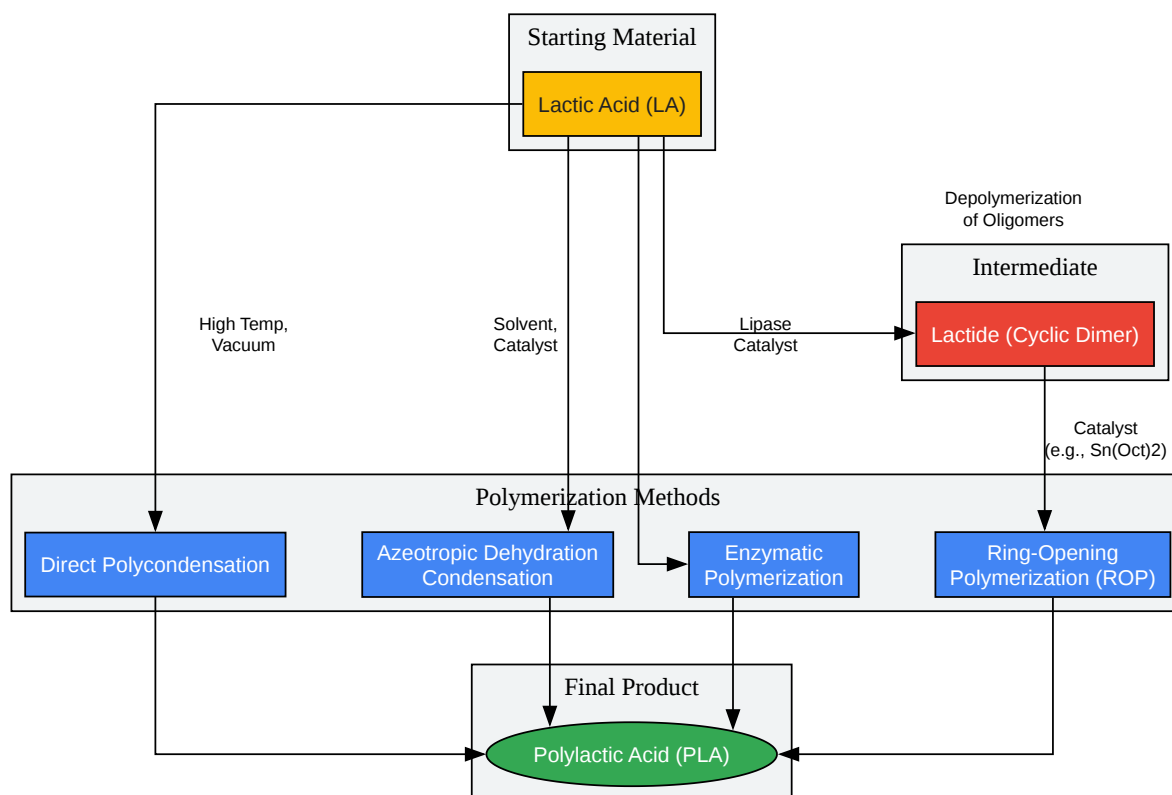
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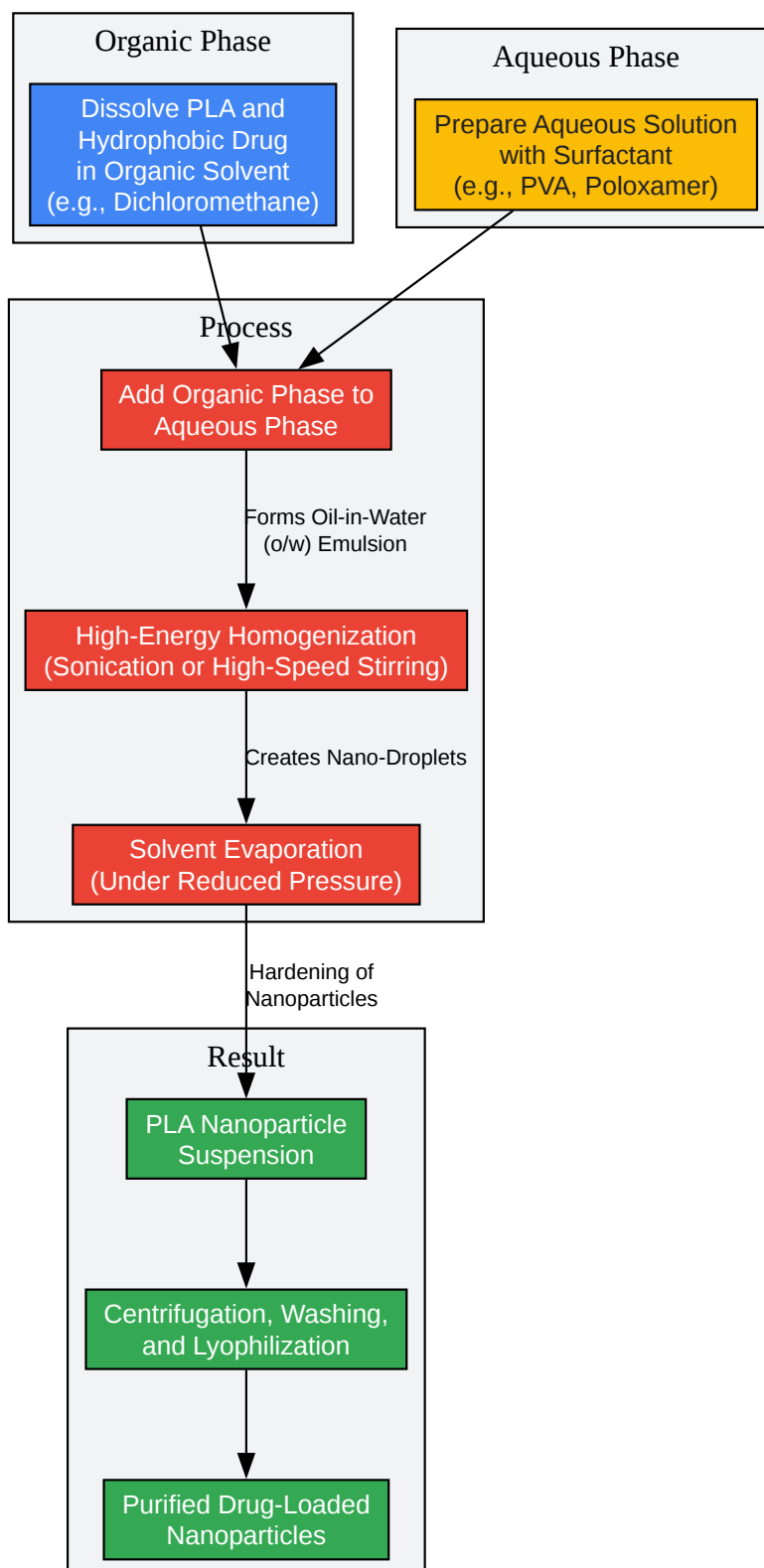
Audience: Researchers, scientists, and drug development professionals.

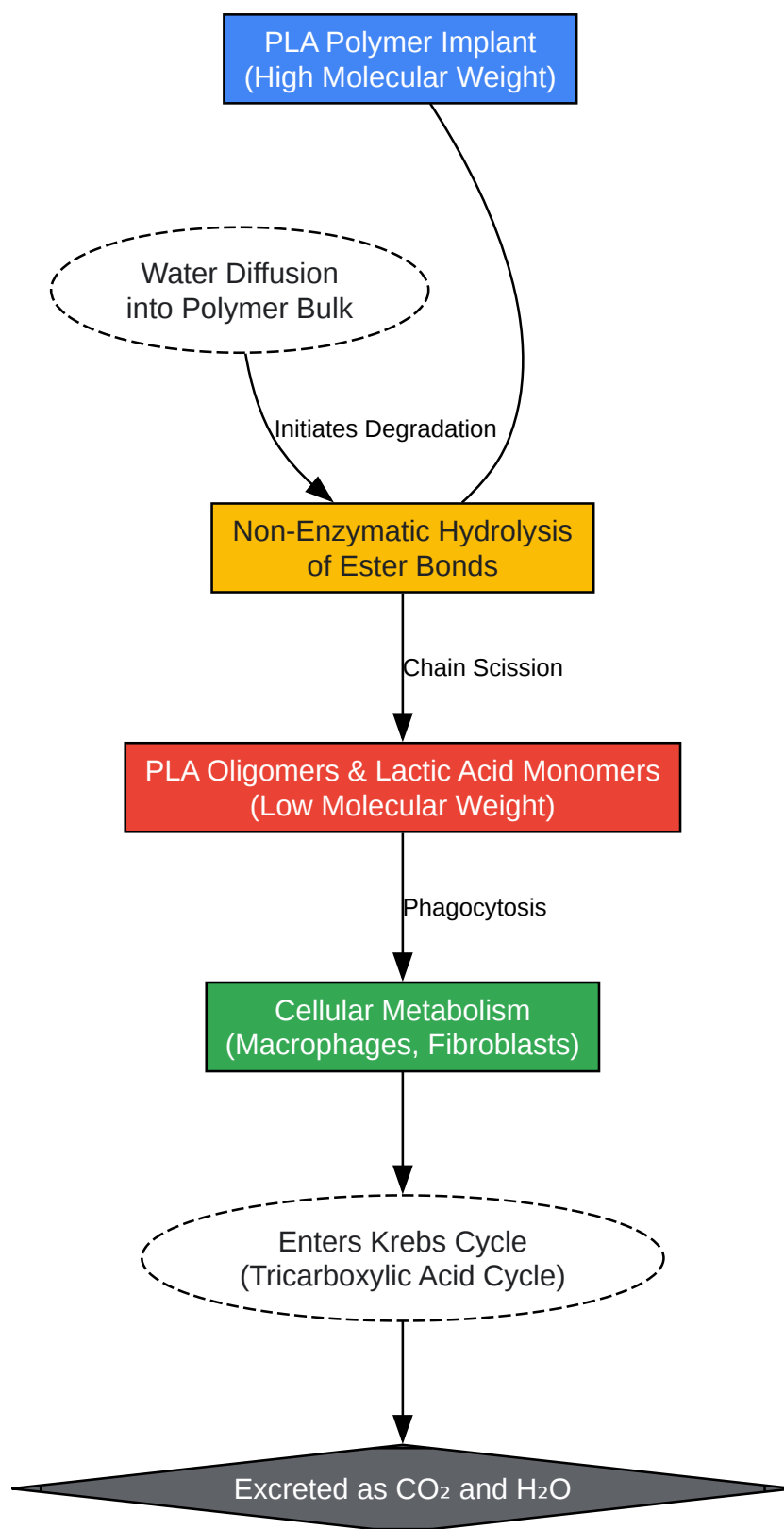
Introduction: Polylactic acid (PLA) is a biodegradable and biocompatible aliphatic polyester derived from renewable resources like corn starch or sugarcane.[1][2][3] Its synthesis from lactic acid, a naturally occurring organic acid, has positioned it as a leading alternative to petroleum-based plastics in a variety of fields.[1][4] In the biomedical and pharmaceutical sectors, PLA is particularly valued for its use in medical implants, tissue engineering scaffolds, and controlled drug delivery systems.[5][6][7][8] The polymer degrades in the body via hydrolysis into lactic acid, which is a common metabolic product, ensuring biocompatibility and minimizing toxicity.[3][5][9] The physical, mechanical, and degradation properties of PLA can be precisely tailored by controlling its molecular weight, stereochemistry (the ratio of L- and D-lactic acid units), and crystallinity, making it a versatile platform for advanced therapeutic applications.[5][10]

Primary Synthesis Methodologies

High molecular weight PLA is primarily synthesized through three main routes: direct condensation polymerization, azeotropic dehydration condensation, and ring-opening polymerization (ROP).[2] Enzymatic polymerization is also emerging as a green alternative.[11] ROP is the most widely used industrial method as it allows for precise control over the polymer's molecular weight and results in a high-purity product.[5][12][13]







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